

Comparative Guide: Sildenafil vs. Vardenafil in Cellular Assays

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Compound of Interest

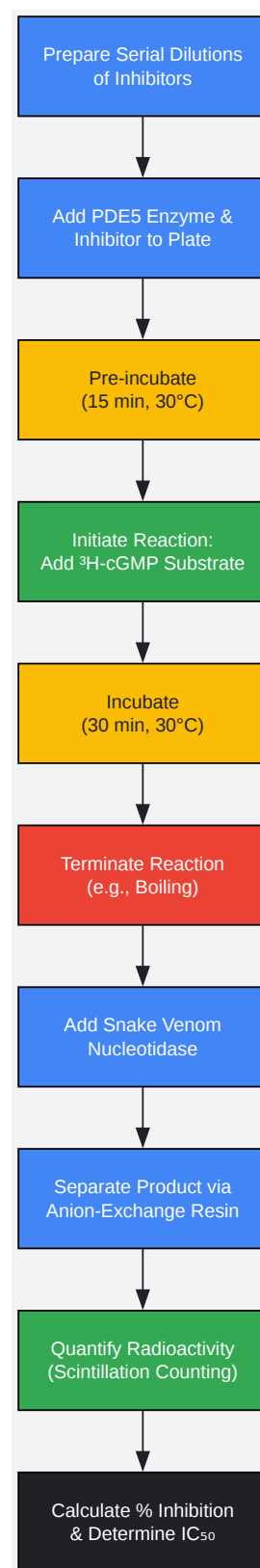
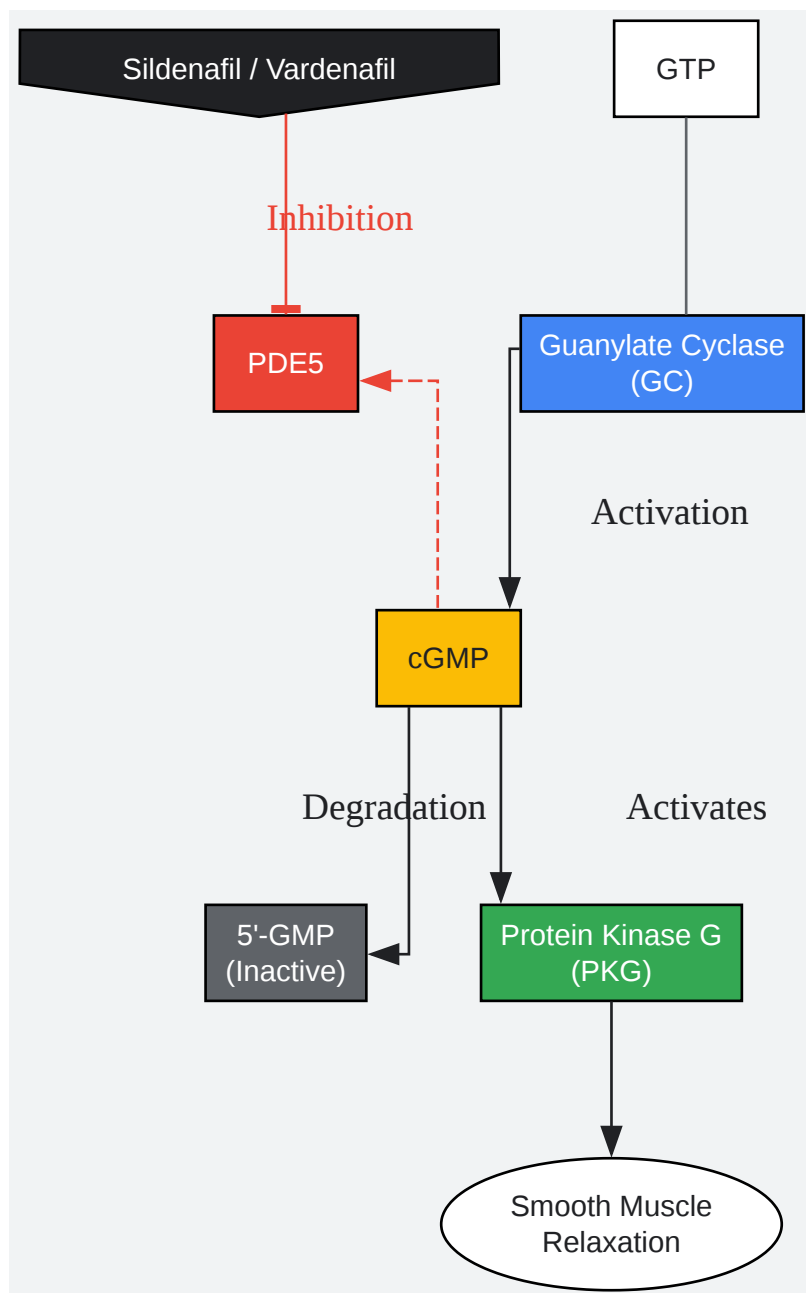
Compound Name: SQ 11,447
CAS No.: 33406-68-7
Cat. No.: B1218931

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This guide provides a detailed comparison of two prominent phosphodiesterase type 5 (PDE5) inhibitors, sildenafil and vardenafil, focusing on their performance in specific cellular and enzymatic assays. The information is intended for researchers, scientists, and professionals in drug development.

Mechanism of Action Overview

Both sildenafil and vardenafil exert their effects by inhibiting the PDE5 enzyme. PDE5 is responsible for the degradation of cyclic guanosine monophosphate (cGMP). By inhibiting PDE5, these compounds increase intracellular cGMP levels, leading to the activation of protein kinase G (PKG) and subsequent downstream signaling events, which ultimately result in smooth muscle relaxation.



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